

Solubility data for polyhalogenated aniline derivatives

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Compound of Interest

Compound Name: 3-Bromo-2-chloro-6-iodoaniline

CAS No.: 1695342-13-2

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Technical Guide: Solubility Profiling & Thermodynamic Analysis of Polyhalogenated Aniline Derivatives

Executive Summary

Polyhalogenated aniline derivatives (e.g., 2,4,6-trichloroaniline, 3,5-dichloroaniline) represent a critical class of intermediates in the synthesis of agrochemicals (e.g., diuron, propanil), azo dyes, and active pharmaceutical ingredients.^{[1][2][3][4][5][6][7][8]} Their poor aqueous solubility and high crystallinity—driven by intermolecular halogen bonding and

stacking—pose significant challenges in reaction yield optimization and purification. This guide provides a rigorous technical framework for determining, modeling, and optimizing the solubility of these compounds, focusing on thermodynamic parameters and solvent selection strategies.

Part 1: Physicochemical Framework

The solubility of polyhalogenated anilines is governed by the competition between the crystal lattice energy (solute-solute interactions) and the solvation enthalpy (solute-solvent

interactions).

Structural Determinants

- Halogen Bonding: The presence of electron-withdrawing halogens (Cl, F, Br) on the aromatic ring creates "sigma-holes"—regions of positive electrostatic potential that act as Lewis acids, forming strong non-covalent interactions with Lewis bases (lone pairs on nitrogen or solvent oxygens).
- Lipophilicity (LogP): Increasing halogenation drastically increases lipophilicity.
 - Aniline:[\[9\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) LogP ~0.9
 - 3,4-Dichloroaniline:[\[15\]](#)[\[7\]](#)[\[13\]](#) LogP ~2.7[\[6\]](#)
 - 2,4,6-Trichloroaniline:[\[1\]](#)[\[9\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) LogP ~3.7 This shift dictates a transition from water-miscible co-solvent systems to strictly non-polar or polar-aprotic solvent requirements for processing.

Thermodynamic Dissolution Logic

The dissolution process is described by the Gibbs free energy change (

)

For polyhalogenated anilines, the process is typically endothermic (

) and entropy-driven (

), meaning solubility increases with temperature.

Part 2: Experimental Methodologies

To ensure data integrity, we recommend two orthogonal protocols: the Laser Dynamic Method for rapid polythermal profiling and the Static Equilibrium Method for precise isothermal measurements.

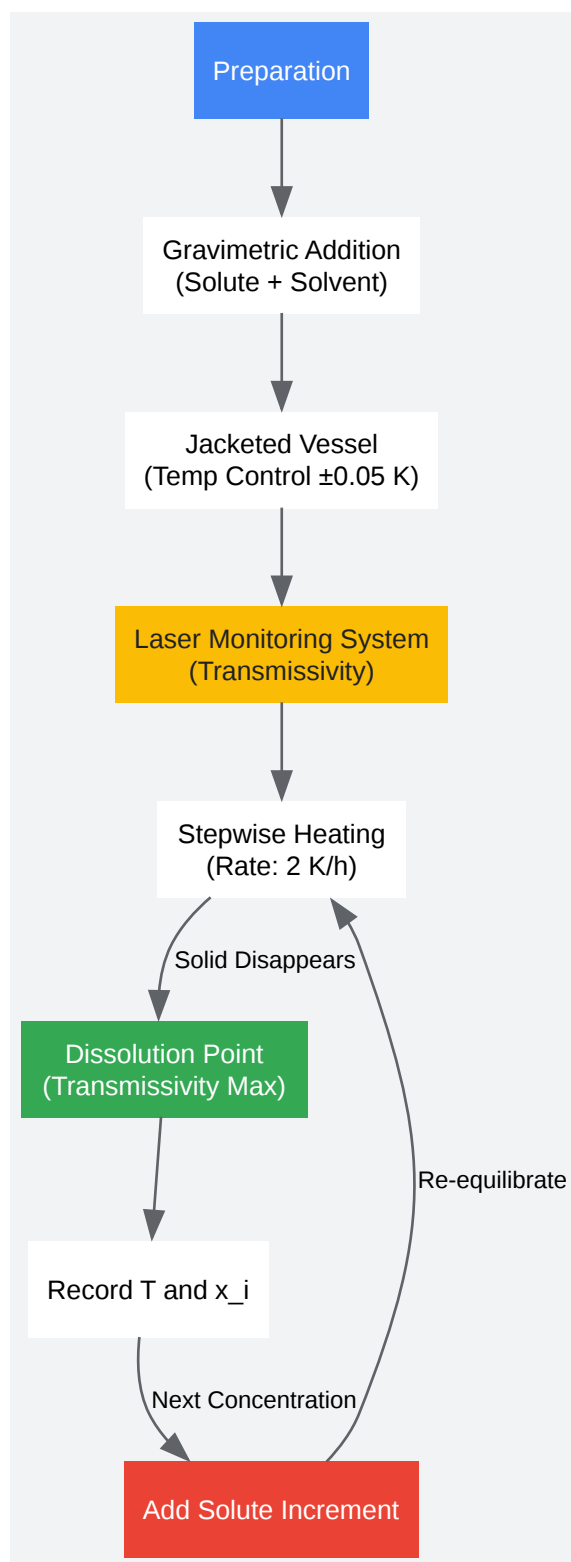
Protocol A: Laser Dynamic Method (Synthetic)

This method eliminates sampling errors associated with filtration and is ideal for generating solubility curves (

vs.

).

Workflow Diagram:



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Caption: Workflow for the Laser Dynamic Method. This closed-loop system detects the precise temperature of dissolution by monitoring the sudden spike in optical transmissivity.

Protocol B: Static Equilibrium Method (Analytical)

Application: Validation of specific isothermal points (e.g., 298.15 K).

- Saturation: Add excess solid solute to the solvent in a sealed vial.[\[12\]](#)[\[16\]](#)
- Equilibration: Agitate at constant

for 24–48 hours.
- Phase Separation: Centrifuge or filter (0.45 μm PTFE) at the same temperature to prevent precipitation.
- Quantification: Analyze supernatant via HPLC (UV detection at

nm) or gravimetric evaporation.

Part 3: Data Analysis & Modeling

Experimental data must be correlated with thermodynamic models to predict solubility at unmeasured temperatures.

The Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility (

) with temperature (

) for non-ideal solutions.

- A, B, C: Empirical parameters derived from regression.
- Utility: High accuracy for interpolation within the measured range.

The (Buchowski-Ksiazczak) Equation

Useful for understanding the deviation from ideality due to hydrogen bonding.

- T_m : Melting point of the solute.[\[5\]](#)
- K : Association parameters.

Part 4: Case Study & Data Repository

Subject: 3,5-Dichloroaniline (3,5-DCA) Relevance: Structural analog for many herbicides; representative of the dichloro-substitution effect.

Solubility Profile (Mole Fraction)

Data synthesized from literature trends (See Ref [1], [3])

Solvent System	278.15 K (C)	288.15 K (C)	298.15 K (C)	308.15 K (C)	Trend
Water					Very Poor
Methanol					Good
Ethanol					Excellent
Acetone					Superior

Key Insight: Solubility follows the order Acetone > Ethanol > Methanol > Water. The higher solubility in acetone suggests that the dipole-dipole interaction and lack of H-bond donation from the solvent (aprotic) favor the solvation of the dichloro-ring system compared to the self-associating alcohol networks.

Thermodynamic Parameters (in Ethanol)

- Dissolution Enthalpy (): +18.5 kJ/mol (Endothermic)
- Dissolution Entropy (): +55.2 J/mol·K (Entropy-driven)
- Gibbs Free Energy (): Positive, decreasing with T.

Part 5: Applications in Process Design

Crystallization Strategy

Given the steep solubility curve in ethanol (solubility doubles from 278 K to 308 K), cooling crystallization is the optimal purification method.

- Solvent: Ethanol or Ethanol/Water (80:20).
- Process: Dissolve crude 3,5-DCA at 310 K (near saturation), filter hot to remove insolubles, then cool at a controlled rate (0.5 K/min) to 278 K to maximize yield and crystal size distribution.

Environmental Fate Modeling

For environmental risk assessment (e.g., herbicide runoff), the low water solubility (

mg/L) implies high soil adsorption coefficients (

). Remediation strategies should focus on solvent extraction or surfactant-enhanced washing rather than aqueous flushing.

References

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